

Spectroscopic Fingerprinting of Disodium Tetrabromophthalate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Disodium tetrabromophthalate*

CAS No.: 25357-79-3

Cat. No.: B1584948

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Abstract

This technical guide provides a comprehensive exploration of the spectroscopic analysis of **Disodium Tetrabromophthalate**, a compound of interest in various chemical and pharmaceutical applications. Aimed at researchers, scientists, and drug development professionals, this document delves into the core principles and practical applications of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) for the structural elucidation and characterization of this halogenated aromatic salt. By synthesizing theoretical knowledge with field-proven insights, this guide explains the causality behind experimental choices and provides a framework for obtaining and interpreting high-quality spectroscopic data. While direct experimental spectra for **Disodium Tetrabromophthalate** are not readily available in the public domain, this guide establishes a robust predictive analysis based on the well-understood spectroscopic behavior of analogous compounds, such as tetrabromophthalic acid and other sodium carboxylates.

Introduction: The Structural Significance of Disodium Tetrabromophthalate

Disodium Tetrabromophthalate is the disodium salt of tetrabromophthalic acid. Its structure features a benzene ring substituted with four bromine atoms and two adjacent carboxylate groups. This unique combination of a heavily halogenated aromatic core and ionic carboxylate functionalities imparts specific chemical and physical properties to the molecule, making its unambiguous identification and characterization paramount for any application. Spectroscopic techniques are indispensable tools for confirming the molecular structure, identifying impurities, and understanding the chemical environment of the atoms within the molecule.

This guide will navigate the theoretical underpinnings and practical considerations for the spectroscopic analysis of **Disodium Tetrabromophthalate**, providing a foundational understanding for researchers in the field.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Core Structure

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **Disodium Tetrabromophthalate**, both ^1H and ^{13}C NMR would be instrumental. However, given the molecular structure, it's important to note that the aromatic ring is fully substituted, meaning there are no aromatic protons directly attached to the ring.

Predicted ^1H NMR Spectrum

Due to the absence of protons on the aromatic ring, a standard ^1H NMR spectrum of a pure, anhydrous sample of **Disodium Tetrabromophthalate** in a suitable aprotic solvent (e.g., DMSO- d_6) is expected to show no signals in the aromatic region (typically 6.5-8.5 ppm). The presence of any signals in this region would suggest the presence of proton-containing impurities. The primary observable signal would likely be a residual solvent peak and potentially a broad signal from any water of hydration.

Predicted ^{13}C NMR Spectrum

^{13}C NMR spectroscopy is significantly more informative for this compound. The spectrum will reveal the carbon skeleton, with chemical shifts influenced by the electron-withdrawing bromine

atoms and the carboxylate groups.

Table 1: Predicted ^{13}C NMR Chemical Shifts for **Disodium Tetrabromophthalate**

Carbon Atom	Predicted Chemical Shift (ppm)	Rationale
Carboxylate Carbons (-COO ⁻ Na ⁺)	170 - 180	The chemical shift of carboxylate carbons is typically found in this region. The exact position will be influenced by the solvent and concentration. The conversion from a carboxylic acid to a sodium salt generally causes a downfield shift of the carboxyl carbon signal.
Brominated Aromatic Carbons (C-Br)	120 - 140	The four bromine atoms will have a significant deshielding effect on the attached carbons. Due to the symmetry of the molecule, two distinct signals are expected for the four brominated carbons.
Aromatic Carbons Bearing Carboxylates	135 - 150	These carbons are deshielded by the attached carboxylate groups and the adjacent bromine atoms.

The interpretation of the ^{13}C NMR spectrum of sodium benzoates and phthalates provides a strong basis for these predictions. For instance, the chemical shifts in the ^{13}C NMR spectra of sodium benzoate show the carboxylate carbon at a downfield position compared to benzoic acid[1].

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared spectroscopy is an essential technique for identifying the functional groups present in a molecule. The transition from tetrabromophthalic acid to its disodium salt brings about significant and readily identifiable changes in the IR spectrum.

Key Diagnostic Peaks

The most notable change will be the disappearance of the broad O-H stretching vibration of the carboxylic acid group, which typically appears in the 2500-3300 cm^{-1} region[2]. This will be replaced by characteristic absorptions of the carboxylate anion.

Table 2: Predicted IR Absorption Bands for **Disodium Tetrabromophthalate**

Functional Group	Predicted Wavenumber (cm^{-1})	Description
Carboxylate Asymmetric Stretch	1550 - 1650	This is a strong and characteristic absorption for the -COO^- group. In sodium salts of carboxylic acids, this band is typically observed in this range[3][4].
Carboxylate Symmetric Stretch	1300 - 1420	Another key absorption for the carboxylate group, also typically strong[3][4].
C-Br Stretch	500 - 700	The carbon-bromine stretching vibrations are expected in the fingerprint region of the spectrum.
Aromatic C=C Stretch	1450 - 1600	These bands, characteristic of the benzene ring, may be weaker and appear alongside the strong carboxylate stretch.

The analysis of the IR spectra of various sodium carboxylates confirms that the asymmetric and symmetric stretching vibrations of the carboxylate group are the most prominent features[5][6].

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization. The analysis of an ionic compound like **Disodium Tetrabromophthalate** by MS can be challenging and often requires specific ionization techniques.

Ionization Techniques

Electrospray ionization (ESI) is a suitable technique for analyzing ionic compounds. In negative ion mode ESI-MS, one would expect to observe the tetrabromophthalate dianion or related species.

Predicted Mass Spectrum

- **Molecular Ion:** Observing the intact disodium salt might be difficult. More likely, in negative ion mode, the spectrum would show the $[M - 2Na]^{2-}$ ion, representing the tetrabromophthalate dianion. The isotopic pattern of this ion would be highly characteristic due to the presence of four bromine atoms (bromine has two major isotopes, ^{79}Br and ^{81}Br , in roughly a 1:1 ratio). This would result in a distinctive cluster of peaks.
- **Fragmentation:** The fragmentation of the tetrabromophthalate anion would likely involve the loss of CO_2 from the carboxylate groups. Further fragmentation could involve the loss of bromine atoms. The fragmentation patterns of carboxylic acid derivatives often involve the cleavage of the bond adjacent to the carbonyl group[2][7].

The analysis of carboxylic acid salts by LC-MS often involves negative mode ESI, where deprotonated molecules are observed.

Experimental Protocols

The following are detailed, step-by-step methodologies for the spectroscopic analysis of **Disodium Tetrabromophthalate**.

NMR Spectroscopy Protocol

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of the dried **Disodium Tetrabromophthalate** sample.
 - Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆). Ensure the solvent is anhydrous to minimize the residual water peak.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Data Acquisition (¹³C NMR):
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-200 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio, as ¹³C NMR is inherently less sensitive than ¹H NMR. A relaxation delay (e.g., 2-5 seconds) should be used to ensure proper quantification if desired.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase the spectrum and perform baseline correction.
 - Reference the spectrum to the solvent peak (e.g., DMSO-d₆ at 39.52 ppm).

IR Spectroscopy Protocol

- Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small amount of the solid **Disodium Tetrabromophthalate** sample onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Collect a background spectrum of the empty ATR setup.
 - Collect the sample spectrum over the desired range (e.g., 4000-400 cm^{-1}).
 - Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a high-quality spectrum.
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the absorbance or transmittance spectrum.
 - Label the significant peaks.

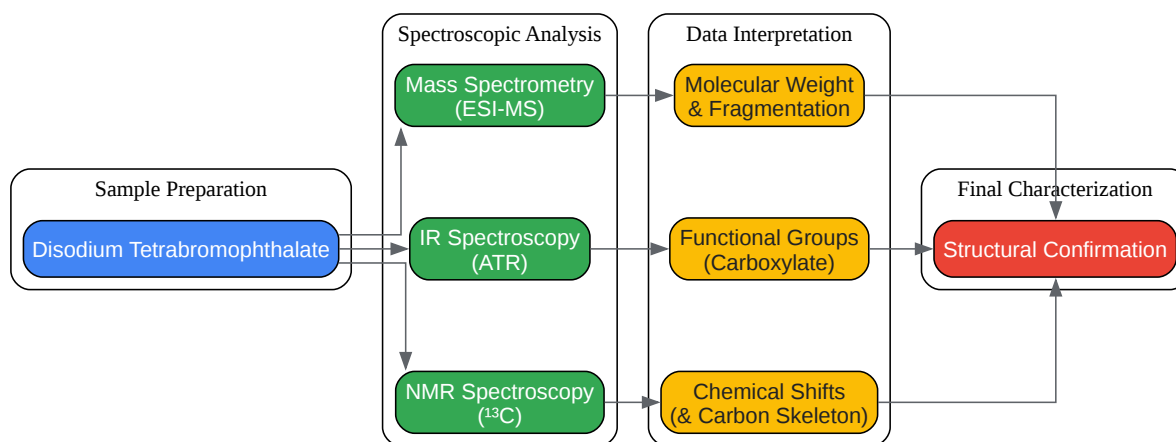
Mass Spectrometry Protocol (LC-MS with ESI)

- Sample Preparation:
 - Prepare a dilute solution of **Disodium Tetrabromophthalate** (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent compatible with reverse-phase chromatography (e.g., a mixture of water and methanol or acetonitrile).
- LC-MS System:
 - Use a liquid chromatography system coupled to a mass spectrometer with an electrospray ionization (ESI) source.
 - Set the ESI source to negative ion mode.

- Optimize the source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to achieve maximum signal intensity for the analyte.
- Data Acquisition:
 - Acquire data in full scan mode to observe the molecular ions and their isotopic patterns.
 - If fragmentation information is desired, perform tandem MS (MS/MS) experiments by selecting the precursor ion of interest and subjecting it to collision-induced dissociation (CID).
- Data Analysis:
 - Analyze the resulting mass spectra to identify the molecular ions and characteristic fragment ions.
 - Compare the observed isotopic pattern for bromine-containing ions with the theoretical pattern.

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **Disodium Tetrabromophthalate**.



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Caption: Workflow for the spectroscopic characterization of **Disodium Tetrabromophthalate**.

Conclusion

The spectroscopic analysis of **Disodium Tetrabromophthalate**, while requiring a predictive approach due to the limited availability of direct experimental data, can be robustly performed using a combination of NMR, IR, and MS techniques. The key spectral features—the absence of aromatic protons in ^1H NMR, the characteristic chemical shifts of carboxylate and brominated carbons in ^{13}C NMR, the strong carboxylate stretches in the IR spectrum, and the distinctive isotopic pattern in the mass spectrum—provide a unique spectroscopic fingerprint for this molecule. This guide provides the theoretical framework and practical protocols necessary for researchers to confidently identify and characterize **Disodium Tetrabromophthalate**, ensuring the integrity and reliability of their scientific investigations.

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